

# Acetaminophen Mercapurate Disodium Salt CAS number

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## Compound of Interest

Compound Name: *Acetaminophen Mercapurate  
Disodium Salt*

Cat. No.: *B1157603*

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Technical Monograph: Acetaminophen Mercapturate & Disodium Salt Standards

## Executive Summary

Acetaminophen Mercapturate (APAP-NAC) is the terminal downstream metabolite of the hepatotoxic N-acetyl-p-benzoquinone imine (NAPQI) pathway. Its presence in urine or plasma serves as a definitive biomarker for the activation of the cytochrome P450 oxidative pathway and the subsequent detoxification via glutathione (GSH) conjugation.

While the biological entity exists as a free acid (N-acetyl-S-(4-acetamidophenyl)-L-cysteine), the Disodium Salt form is frequently utilized in analytical chemistry as a reference standard due to its superior aqueous solubility and stability in LC-MS/MS mobile phases. This guide details the physicochemical properties, metabolic genesis, and a validated protocol for the quantification of APAP-NAC.

## Chemical Identity & Physicochemical Properties

The nomenclature for this compound can be variable in literature. The table below establishes the definitive chemical identity for the researcher.

Property	Specification
Primary Analyte Name	Acetaminophen Mercapturate (APAP-NAC)
IUPAC Name	(2R)-2-acetamido-3-[(5-acetamido-2-hydroxyphenyl)sulfanyl]propanoic acid
CAS Number (Free Acid)	52372-86-8 (Standard for the L-isomer metabolite)
CAS Number (Salt Ref)	Note:[1][2][3][4][5] Disodium salts are often cataloged under the parent CAS or vendor-specific codes (e.g., TRC-A161240). Some catalogs reference 60603-13-6 for the free acid basis of specific salt formulations.[1][3]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> N <sub>2</sub> O <sub>5</sub> S (Free Acid) / C <sub>13</sub> H <sub>14</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>5</sub> S (Disodium Salt)
Molecular Weight	312.34 g/mol (Free Acid) / 356.31 g/mol (Disodium Salt)
Solubility	Free Acid: DMSO, Methanol.[3] Disodium Salt: Highly soluble in Water (>10 mg/mL).
pKa	Carboxyl: ~3.5; Phenol: ~9.5 (Disodium salt is ionized at both sites).

## Metabolic Mechanism: The NAPQI Detoxification Pathway[6]

Understanding the formation of APAP-NAC is critical for interpreting toxicological data. At therapeutic doses, Acetaminophen (APAP) is primarily metabolized via glucuronidation and sulfation. However, a fraction (~5-10%) is oxidized by CYP450 enzymes (mainly CYP2E1) to form NAPQI, a highly reactive electrophile.

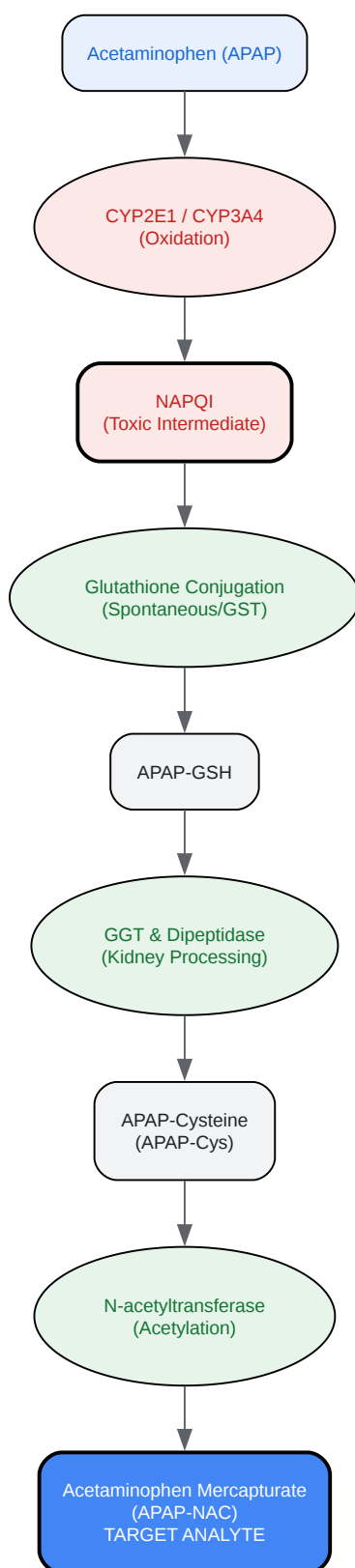
NAPQI is detoxified by conjugation with hepatic Glutathione (GSH).[6][7] This conjugate is processed by the kidneys:

- Hydrolysis:

-glutamyl transferase (GGT) removes glutamate.

- Cleavage: Dipeptidases remove glycine, leaving the Cysteine conjugate (APAP-Cys).
- Acetylation: N-acetyltransferase (NAT) acetylates the cysteine nitrogen to form Acetaminophen Mercapturate (APAP-NAC), which is excreted in urine.

## Pathway Visualization



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Figure 1: The metabolic cascade from APAP bioactivation to mercapturic acid excretion.

## Analytical Protocol: LC-MS/MS Quantification

This protocol utilizes the Disodium Salt as the calibration standard due to its stability in aqueous stock solutions. The method is designed for human plasma or urine.

### A. Reagents & Standards

- Stock Solution: Dissolve 10 mg APAP-NAC Disodium Salt in 10 mL Water (1 mg/mL free acid equivalent). Store at -20°C.
- Internal Standard (IS): Acetaminophen-d4 or APAP-NAC-d3 (isotope dilution is preferred for matrix compensation).
- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

### B. Sample Preparation (Protein Precipitation)

- Rationale: Rapid removal of proteins prevents column fouling and ion suppression while maintaining high recovery of polar metabolites like APAP-NAC.
- Aliquot 50 µL of plasma/urine into a 1.5 mL centrifuge tube.
- Add 20 µL of Internal Standard solution (500 ng/mL).
- Add 150 µL of ice-cold Acetonitrile (Precipitating agent).
- Vortex vigorously for 30 seconds.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of supernatant to an autosampler vial containing 100 µL of Water (to match initial mobile phase strength).

### C. LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters HSS T3 or Phenomenex Kinetex), 2.1 x 100 mm, 1.8 µm.

- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0-1.0 min: 5% B (Isocratic hold for polar retention)
  - 1.0-5.0 min: 5% -> 95% B
  - 5.0-6.0 min: 95% B (Wash)
  - 6.1-8.0 min: 5% B (Re-equilibration)
- Ionization: Electrospray Ionization (ESI), Positive Mode (+). Note: Negative mode is also viable for the carboxylic acid, but positive mode often yields better sensitivity for the amide/amine moieties.

MRM Transitions (Precursor -> Product):

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (V)
APAP-NAC	313.1 [M+H] <sup>+</sup>	208.1 (Loss of NAC group)	20
APAP-NAC	313.1 [M+H] <sup>+</sup>	140.1 (Cysteine fragment)	35

| APAP-d4 (IS) | 156.1 [M+H]<sup>+</sup> | 114.1 | 25 |

## Analytical Workflow Diagram



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Figure 2: Streamlined extraction and quantification workflow for APAP-NAC.

## Safety & Handling (SDS Highlights)

- Hazard Identification: The disodium salt is generally classified as an irritant (Skin Irrit. 2, Eye Irrit. 2).
- Stability: The thioether linkage is susceptible to oxidation. Standards should be stored under inert gas (Nitrogen/Argon) at -20°C. Avoid repeated freeze-thaw cycles; aliquot stock solutions upon initial preparation.
- Disposal: Treat as chemical waste containing sulfur and nitrogenous compounds.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 54306, Acetaminophen mercapturate. PubChem. Available at: [\[Link\]](#)
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- Cook, S. F., et al. (2016). Simultaneous quantification of acetaminophen and five acetaminophen metabolites in human plasma and urine by LC-MS/MS. Journal of Chromatography B. (Methodology basis for MRM transitions).

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## Sources

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